

Technical Guide to Commercial Spiromesifen-d9 Analytical Standard

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Compound of Interest

Compound Name: Spiromesifen-d9

Cat. No.: B12371180

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the commercial analytical standard for **Spiromesifen-d9**, a deuterated analog of the insecticide and acaricide Spiromesifen. Its primary application is as an internal standard for the accurate quantification of Spiromesifen in various matrices, including environmental and agricultural samples, utilizing techniques such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS).[1][2] The isotopic labeling offers a reliable method to compensate for matrix effects and variations during sample preparation and analysis.[3]

Commercial Suppliers and Product Specifications

Several specialized chemical suppliers offer **Spiromesifen-d9** analytical standards. The products from these suppliers are intended for research use only.[4] Key commercial sources include LGC Standards and Cayman Chemical.

The technical specifications for **Spiromesifen-d9** from these suppliers are summarized below, providing researchers with the necessary data for method development and validation.

Specification	LGC Standards (TRC)	Cayman Chemical
Product Code	TRC-S683506	39033
CAS Number	Not specified for d9, Unlabelled: 283594-90-1[5]	2470126-90-8
Molecular Formula	C ₂₃ H ₂₁ D ₉ O ₄	C ₂₃ H ₂₁ D ₉ O ₄
Molecular Weight	379.54	379.5
Chemical Purity	>95% (HPLC)	≥95% (Spiromesifen)
Isotopic Purity	Not Specified	≥99% deuterated forms (d ₁ -d ₉)
d ₀ Content	Not Specified	≤1% d ₀
Format	Neat Solid	Solid
Available Pack Sizes	1 mg, 2.5 mg, 5 mg	1 mg
Storage Temperature	-20°C	-20°C
Solubility	Not Specified	Slightly soluble in Chloroform and DMSO

Experimental Protocols: Quantification of Spiromesifen using Spiromesifen-d9 Internal Standard

The following is a generalized protocol for the analysis of Spiromesifen in agricultural products using **Spiromesifen-d9** as an internal standard with LC-MS. This methodology is adapted from standard procedures for pesticide residue analysis.

Preparation of Standard Solutions

- **Stock Solution:** Prepare a stock solution of **Spiromesifen-d9** by dissolving the solid standard in a suitable solvent, such as acetonitrile or a mixture of chloroform and DMSO, to a known concentration (e.g., 100 µg/mL). It is recommended to purge the solvent with an inert gas. Store this solution at -20°C.

- **Working Standard Solution:** Prepare a series of calibration standards by diluting the unlabeled Spiromesifen standard and the **Spiromesifen-d9** internal standard stock solution in a solvent mixture like acetonitrile/0.01% formic acid (1:1, v/v). The concentration of **Spiromesifen-d9** should be kept constant across all calibration points and samples.

Sample Preparation (Extraction and Clean-up)

This procedure is suitable for various agricultural matrices like fruits, vegetables, and grains.

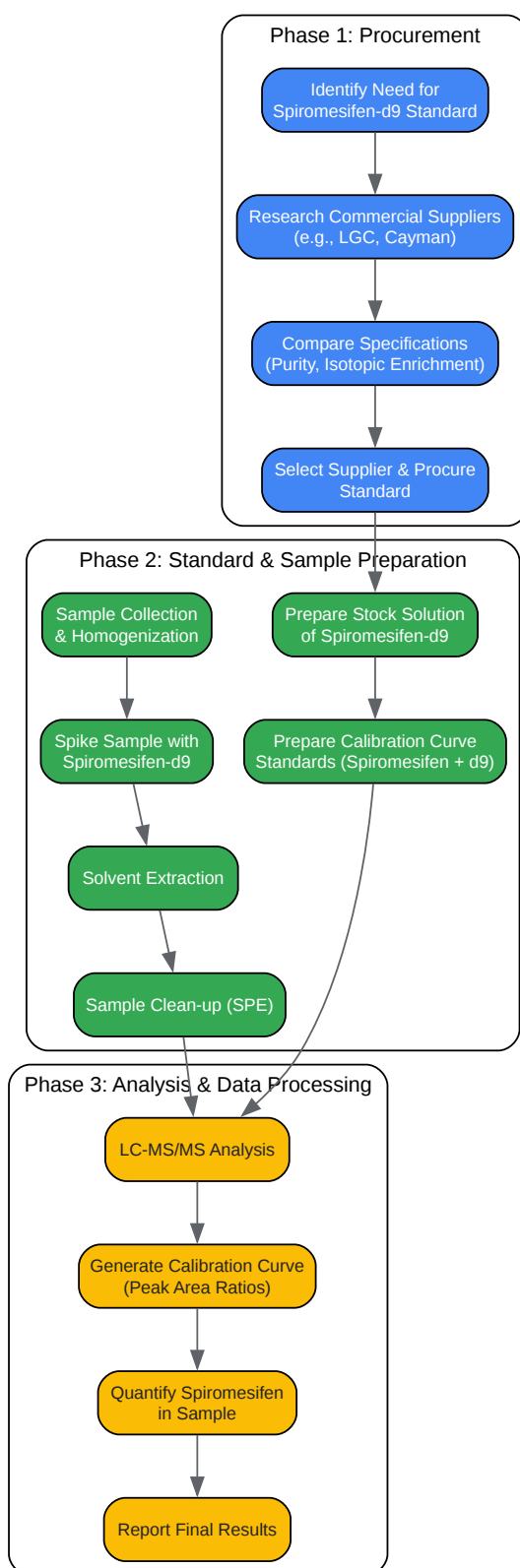
- **Extraction:**
 - Weigh a homogenized portion of the sample (e.g., 5-20 g).
 - Spike the sample with a known amount of the **Spiromesifen-d9** internal standard working solution.
 - Add an extraction solvent, such as acetonitrile/formic acid/water (80:1:20, v/v/v), and homogenize thoroughly.
 - Filter the mixture to separate the liquid extract from the solid matrix.
 - Collect the filtrate and concentrate it under reduced pressure at a temperature below 40°C.
- **Clean-up (Silica Gel Column Chromatography):**
 - Re-dissolve the concentrated extract in a non-polar solvent like n-hexane.
 - Load the solution onto a pre-conditioned silica gel solid-phase extraction (SPE) cartridge.
 - Wash the cartridge to remove interferences.
 - Elute the target analytes (Spiromesifen and **Spiromesifen-d9**) with an appropriate solvent mixture.
 - Evaporate the eluate to dryness and reconstitute the residue in the mobile phase for LC-MS analysis.

LC-MS Analysis

- Instrumentation: A liquid chromatograph coupled to a tandem mass spectrometer (LC-MS/MS).
- Injection: Inject a small volume (e.g., 2 μ L) of the prepared sample extract and calibration standards.
- Quantification: Develop a calibration curve by plotting the ratio of the peak area (or height) of the unlabeled Spiromesifen to the peak area of the **Spiromesifen-d9** internal standard against the concentration of the calibration standards. The concentration of Spiromesifen in the sample can then be determined from this curve.

Visualized Workflow

The following diagrams illustrate the logical workflow for procuring and utilizing the **Spiromesifen-d9** analytical standard in a research setting.



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Caption: Workflow for using **Spiromesifen-d9** analytical standard.

This guide provides essential technical information for researchers utilizing **Spiromesifen-d9**. For detailed, batch-specific data, always refer to the Certificate of Analysis provided by the supplier.

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